

Application Notes and Protocols for NBQX Disodium Salt in In Vivo Experiments

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Compound of Interest

Compound Name: NBQX

Cat. No.: B1676998

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Introduction

NBQX disodium salt is a potent, selective, and competitive antagonist of α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) and kainate receptors.^{[1][2]} Its water-soluble nature makes it a valuable tool for in vivo research in various models of neurological and inflammatory disorders.^[1] These application notes provide a comprehensive overview of the use of **NBQX** disodium salt in in vivo experiments, including its mechanism of action, pharmacokinetic data, and detailed experimental protocols.

Mechanism of Action

NBQX disodium salt competitively inhibits the binding of glutamate to AMPA and kainate receptors, thereby blocking the influx of cations (primarily Na^+ and Ca^{2+}) through these ionotropic glutamate receptors. This action leads to a reduction in excitatory neurotransmission. By modulating glutamatergic signaling, **NBQX** exhibits neuroprotective, anticonvulsant, and anti-inflammatory effects.^{[1][2]} Notably, **NBQX** has been shown to decrease the levels of mammalian target of rapamycin (mTOR) and brain-derived neurotrophic factor (BDNF), suggesting a role in modulating downstream signaling pathways involved in cell growth, survival, and synaptic plasticity.^{[1][2]}

Data Presentation

Physicochemical Properties of NBQX Disodium Salt

Property	Value	Reference
Molecular Weight	380.24 g/mol	[1]
Formula	C ₁₂ H ₆ N ₄ O ₆ SNa ₂	[1]
Solubility	Soluble to 50 mM in water	[1]
Storage	Store at -20°C	[1]

In Vitro Activity of NBQX Disodium Salt

Parameter	Value	Reference
IC ₅₀ at AMPA receptors	0.15 µM	[1]
IC ₅₀ at Kainate receptors	4.8 µM	[1]

Recommended In Vivo Dosages of NBQX Disodium Salt

Application	Animal Model	Administration Route	Dosage	Reference
Neuroprotection (Focal Ischemia)	Rat	Intravenous (i.v.)	30 mg/kg	[3]
Anticonvulsant (PTZ-induced seizures)	Rat	Intraperitoneal (i.p.)	20 mg/kg	
Alcohol Drinking Reduction	Mouse (C57BL/6J)	Intraperitoneal (i.p.)	3, 10, or 30 mg/kg	[4]
Osteoarthritis (ACL rupture)	Mouse	Intra-articular (i.a.)	20 mM (in 10 µl)	[5]
Osteoarthritis (MNX model)	Rat	Intra-articular (i.a.)	2.5, 12.5, or 25 mM	[5]

Experimental Protocols

Protocol 1: Preparation of NBQX Disodium Salt Solution for Injection

Materials:

- **NBQX** disodium salt powder
- Sterile, pyrogen-free saline (0.9% NaCl) or sterile water
- Sterile vials
- Vortex mixer
- Sterile filters (0.22 µm)
- Sterile syringes and needles

Procedure:

- Calculate the required amount of **NBQX** disodium salt based on the desired concentration and final volume.
- Aseptically weigh the **NBQX** disodium salt powder and transfer it to a sterile vial.
- Add the appropriate volume of sterile saline (for intraperitoneal or intravenous injection) or sterile water (for intra-articular injection) to the vial.
- Vortex the solution until the **NBQX** disodium salt is completely dissolved. The solution should be clear and free of particulates.
- For intravenous administration, it is highly recommended to filter the solution through a 0.22 µm sterile filter to remove any potential microbial contaminants.
- Prepare fresh solutions on the day of the experiment. If storage is necessary, store aliquots at -20°C for up to one month and protect from light. Before use, thaw the solution and ensure it is at room temperature and free of precipitate.[6]

Protocol 2: Intraperitoneal (i.p.) Injection in Mice

Materials:

- Prepared **NBQX** disodium salt solution
- Mouse restraint device (optional)
- 25-27 gauge needle with an appropriately sized syringe
- 70% ethanol

Procedure:

- Restrain the mouse manually by grasping the loose skin over the shoulders and neck to immobilize the head and body.
- Turn the mouse to expose its abdomen. The head should be tilted slightly downwards.
- Locate the injection site in the lower right or left quadrant of the abdomen, avoiding the midline to prevent injury to the bladder or cecum.
- Swab the injection site with 70% ethanol.
- Insert the needle at a 10-20 degree angle into the peritoneal cavity.
- Gently aspirate to ensure that the needle has not entered a blood vessel or internal organ. If blood or other fluid is aspirated, discard the syringe and prepare a new injection.
- Slowly inject the **NBQX** disodium salt solution.
- Withdraw the needle and return the mouse to its cage.
- Monitor the animal for any adverse reactions post-injection.

Protocol 3: Intravenous (i.v.) Injection in Rats (Tail Vein)

Materials:

- Prepared and sterile-filtered **NBQX** disodium salt solution

- Rat restraint device
- Heat lamp or warm water to dilate the tail vein
- 27-30 gauge needle with a 1 mL syringe
- 70% ethanol

Procedure:

- Place the rat in a restraint device, allowing access to the tail.
- Warm the tail using a heat lamp or by immersing it in warm water to cause vasodilation, making the lateral tail veins more visible.
- Wipe the tail with 70% ethanol.
- Position the needle, bevel up, parallel to the vein and insert it into the vein at a shallow angle.
- A successful insertion is often indicated by a small amount of blood entering the hub of the needle (flashback).
- Slowly inject the **NBQX** disodium salt solution. If resistance is met or a subcutaneous bleb forms, the needle is not in the vein. In this case, withdraw the needle and attempt the injection at a more proximal site.
- After the injection is complete, withdraw the needle and apply gentle pressure to the injection site with a sterile gauze pad to prevent bleeding.
- Return the rat to its cage and monitor for any adverse effects.

Protocol 4: Intra-articular (i.a.) Injection in the Rodent Knee Joint

Materials:

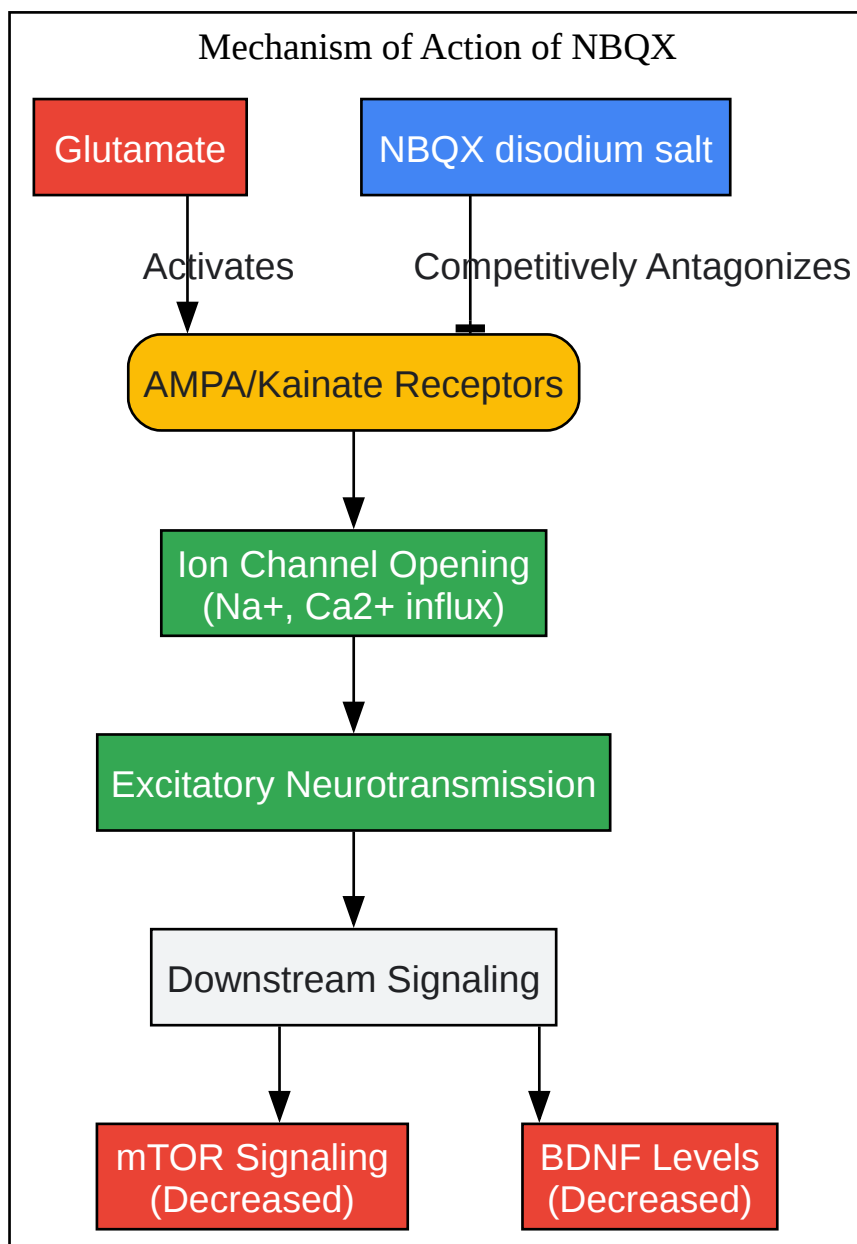
- Prepared **NBQX** disodium salt solution

- Anesthesia (e.g., isoflurane)
- 30-gauge needle with a microsyringe
- 70% ethanol
- Sterile surgical drapes

Procedure:

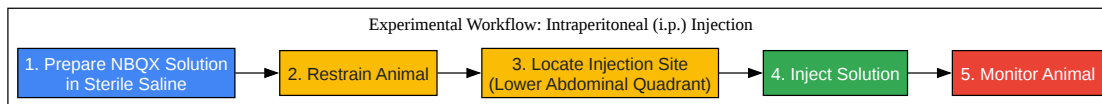
- Anesthetize the animal using an appropriate anesthetic agent and ensure a proper level of anesthesia is maintained throughout the procedure.
- Place the animal in a supine position and flex the knee of the target limb.
- Aseptically prepare the skin over the knee joint by wiping with 70% ethanol.
- The injection can be administered via the patellar ligament. Insert the 30-gauge needle into the joint space, lateral to the patellar ligament.
- Slowly inject the desired volume of **NBQX** disodium salt solution (e.g., 10 µl for mice).
- Withdraw the needle and gently flex and extend the knee a few times to distribute the solution within the joint capsule.
- Monitor the animal during recovery from anesthesia.

Visualizations



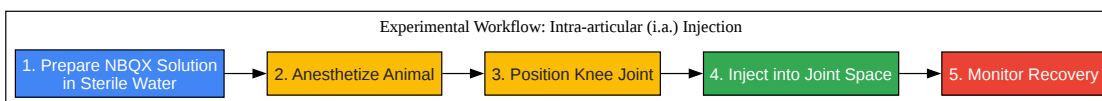
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Caption: Mechanism of action of **NBQX** disodium salt.



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Caption: Workflow for intraperitoneal injection of **NBQX**.



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Caption: Workflow for intra-articular injection of **NBQX**.

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References

- 1. trkB-receptor activation contributes to the kainate-induced increase in BDNF mRNA synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. AMPA receptor-mTORC1 signaling activation is required for neuroplastic effects of LY341495 in rat hippocampal neurons - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. AMPA receptor-mTORC1 signaling activation is required for neuroplastic effects of LY341495 in rat hippocampal neurons - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Systemic Administration of the AMPA Receptor Antagonist, NBQX, Reduces Alcohol Drinking in Male C57BL/6J, but not Female C57BL/6J or High Alcohol Preferring (HAP) Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 5. ors.org [ors.org]
- 6. Frontiers | Neuritin: a multifaceted neuroprotective factor with emerging applications for neurodegeneration [frontiersin.org]
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